

# L-803087 solubility and vehicle preparation

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## Compound of Interest

Compound Name: L-803087

Cat. No.: B1237454

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## Application Notes and Protocols: L-803087

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and vehicle preparation of **L-803087**, a potent and selective somatostatin receptor 4 (sst4) agonist. The protocols and data presented are intended to guide researchers in the effective use of this compound in both in vitro and in vivo studies.

### L-803087: A Selective sst4 Receptor Agonist

**L-803087** is a non-peptide small molecule that acts as a selective agonist for the somatostatin receptor subtype 4 (sst4). It exhibits high affinity for the sst4 receptor with a  $K_i$  of 0.7 nM, showing significantly lower affinity for other somatostatin receptor subtypes.<sup>[1][2][3]</sup> This selectivity makes **L-803087** a valuable tool for investigating the physiological and pathophysiological roles of the sst4 receptor.

### Solubility of L-803087

The solubility of **L-803087** is a critical factor for its use in experimental settings. Based on available data, the solubility of **L-803087** in a common laboratory solvent is summarized below.

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	Prepare fresh or store aliquots at -20°C or -80°C.

Note: Quantitative solubility data in other common solvents such as ethanol, PBS, or saline are not readily available in the public domain. It is recommended to perform small-scale solubility tests before preparing large batches for experimental use.

## Vehicle Preparation Protocols

### In Vitro Studies: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-803087** in DMSO, suitable for most in vitro applications.

Materials:

- **L-803087** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated pipettes

Protocol:

- Calculate the required mass of **L-803087**:
  - The molecular weight of **L-803087** is 483.59 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, weigh out 0.484 mg of **L-803087**.
- Dissolution:
  - Add the weighed **L-803087** to a sterile microcentrifuge tube.
  - Add the appropriate volume of DMSO (e.g., 1 mL for a 10 mM solution from 0.484 mg).
  - Vortex briefly to dissolve the compound completely. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.

- Storage:
  - For short-term storage (up to 1 month), store the stock solution at -20°C.[\[1\]](#)
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[1\]](#)

## In Vivo Studies: Suggested Protocol for Oral Suspension

Directly validated protocols for the in vivo administration of **L-803087** are not widely published. However, based on protocols for other poorly water-soluble somatostatin receptor agonists, the following suspension preparation in methylcellulose is a recommended starting point. Note: This is a suggested protocol and may require optimization for your specific experimental needs.

### Materials:

- **L-803087** powder
- 1.25% Methylcellulose (MC) solution in sterile, distilled water
- Mortar and pestle
- Sterile tubes
- Sonicator

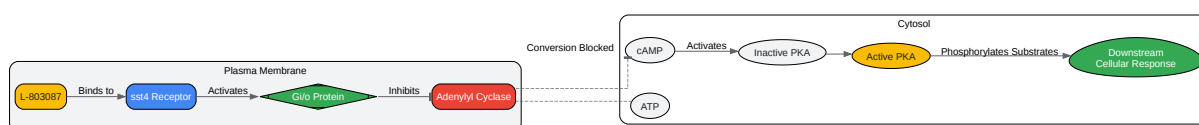
### Protocol:

- Calculate the required mass of **L-803087**:
  - Determine the desired dose (e.g., in mg/kg) and the dosing volume (e.g., in mL/kg) for your animal model.
  - Calculate the total mass of **L-803087** needed for the number of animals to be dosed.
- Preparation of the Suspension:

- Weigh the required amount of **L-803087** powder.
- Triturate the powder in a mortar and pestle to a fine consistency.
- Gradually add a small volume of the 1.25% methylcellulose solution to the powder and mix to form a paste.
- Continue to add the vehicle in small increments while mixing until the desired final volume is reached, ensuring a homogenous suspension.
- Transfer the suspension to a sterile tube.
- Homogenization:
  - Sonicate the suspension to ensure uniform particle size and distribution immediately before administration.
- Administration:
  - Administer the suspension orally to the animals at the calculated volume.
  - Continuously stir the suspension during the dosing procedure to maintain homogeneity.

## Signaling Pathway of the sst4 Receptor

**L-803087** exerts its effects by activating the sst4 receptor, a G-protein coupled receptor (GPCR). The activation of the sst4 receptor initiates an intracellular signaling cascade that primarily involves the inhibition of adenylyl cyclase.

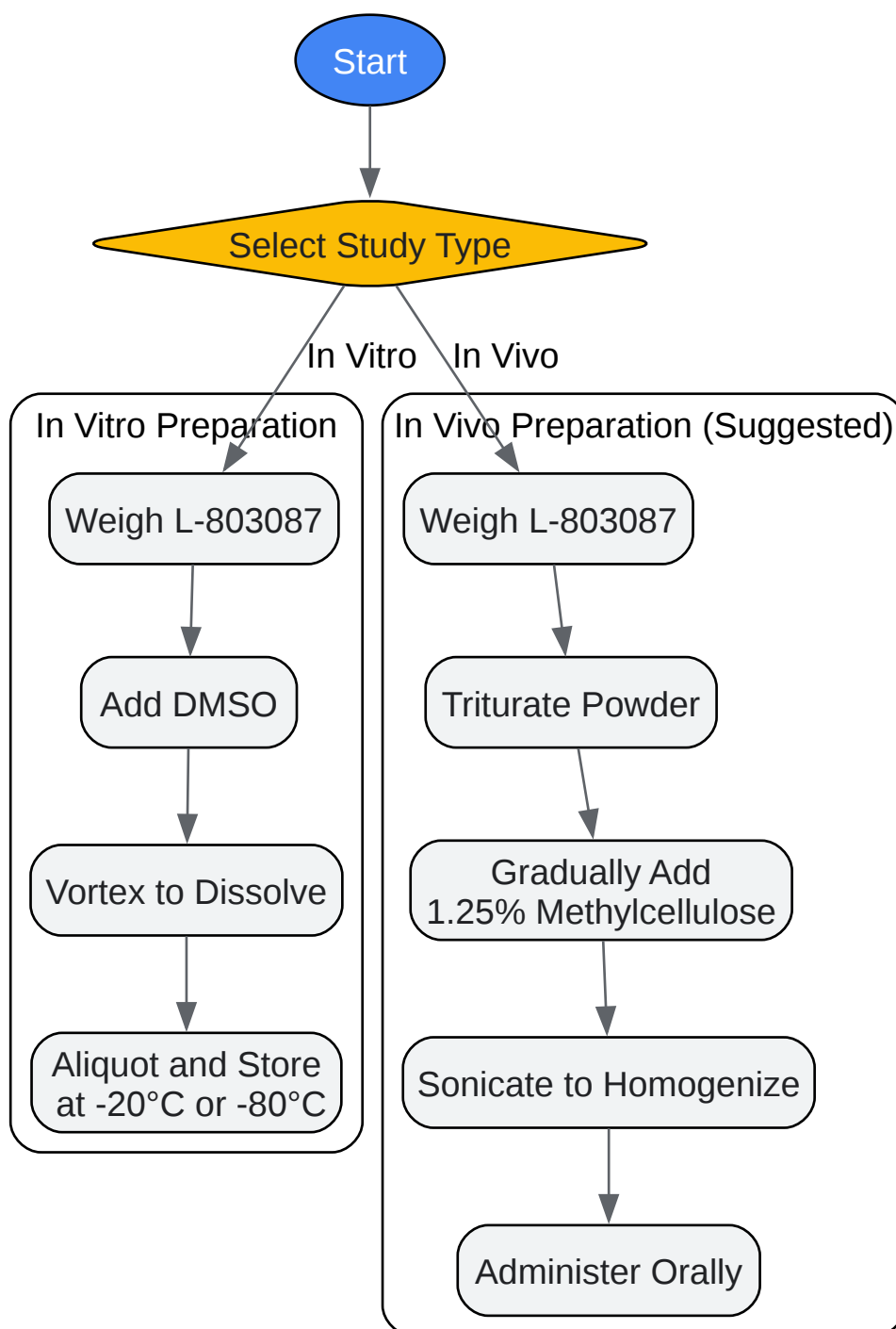


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Caption: sst4 Receptor Signaling Pathway

## Experimental Workflow: Vehicle Preparation

The following diagram illustrates the general workflow for preparing **L-803087** for experimental use.



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Caption: **L-803087** Vehicle Preparation Workflow

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